Technical Support Center: Cyclohepta-3,5-dien-1-ol

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Compound of Interest

Compound Name: Cyclohepta-3,5-dien-1-ol

Cat. No.: B15387990

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the handling and storage of **Cyclohepta-3,5-dien-1-ol**.

Frequently Asked Questions (FAQs)

Q1: What is Cyclohepta-3,5-dien-1-ol?

Cyclohepta-3,5-dien-1-ol is a cyclic alcohol with the chemical formula $C_7H_{10}O.[1]$ It is a flammable liquid and should be handled with appropriate safety precautions.

Q2: What are the main hazards associated with Cyclohepta-3,5-dien-1-ol?

Cyclohepta-3,5-dien-1-ol is a flammable liquid and vapor. It can cause skin and serious eye irritation, and may cause respiratory irritation.[2]

Q3: How should I store **Cyclohepta-3,5-dien-1-ol**?

Store **Cyclohepta-3,5-dien-1-ol** in a tightly closed container in a dry, well-ventilated place.[2] Keep it away from heat, sparks, open flames, and hot surfaces.[2] The recommended storage temperature is typically found on the product label.

Q4: What personal protective equipment (PPE) should I use when handling this compound?

It is recommended to wear flame-retardant antistatic protective clothing, protective gloves, and eye/face protection.[2]



Troubleshooting Guide Issue 1: Unexpected reaction products or low yield.

Possible Cause: Isomerization of Cyclohepta-3,5-dien-1-ol.

Explanation: **Cyclohepta-3,5-dien-1-ol** can isomerize to cyclohepta-2,4-dien-1-one, especially under acidic conditions or upon heating. This isomerization can lead to the formation of unexpected byproducts and a lower yield of the desired product.

Solution:

- Avoid acidic conditions: Use neutral or basic reaction conditions if possible.
- Control temperature: Maintain a low reaction temperature to minimize thermal isomerization.
- Inert atmosphere: Perform reactions under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation, which can be exacerbated by heat.

Issue 2: The compound appears discolored or has an unusual odor.

Possible Cause: Degradation or contamination.

Explanation: Prolonged storage, exposure to air, or contamination can lead to the degradation of **Cyclohepta-3,5-dien-1-ol**.

Solution:

- Check purity: Use analytical techniques such as NMR or GC-MS to assess the purity of the compound before use.
- Purification: If impurities are detected, consider purification by distillation or chromatography, taking care to use mild conditions to prevent isomerization.
- Proper storage: Ensure the compound is stored under the recommended conditions to prevent future degradation.



Data Presentation

Physical and Chemical Properties of Cyclohepta-3,5-dien-1-ol

Property	Value	
Molecular Formula	C7H10O	
Molecular Weight	110.15 g/mol	
Appearance	Not specified, likely a liquid	
Boiling Point	54 °C at 15 hPa	
Density	0.889 g/cm ³ at 25 °C	

Safety Information for Cyclohepta-3,5-dien-1-ol

Hazard	GHS Classification	Precautionary Statement Examples
Flammability	Flammable Liquid Category 3	P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking.
Skin Irritation	Category 2	P264: Wash skin thoroughly after handling.
Eye Irritation	Category 2A	P280: Wear eye protection/face protection.
Respiratory Irritation	Specific target organ toxicity - single exposure, Category 3	P261: Avoid breathing mist or vapors.

Experimental Protocols

General Handling Protocol

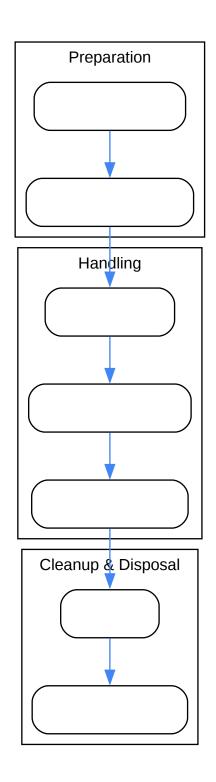
Based on the Safety Data Sheet, the following general protocol should be followed when handling **Cyclohepta-3,5-dien-1-ol**:



- Preparation: Work in a well-ventilated area, preferably in a chemical fume hood. Ensure all necessary PPE is worn, including safety goggles, gloves, and a lab coat.
- Dispensing: Ground and bond the container and receiving equipment to prevent static discharge. Use only non-sparking tools.
- During Use: Keep the container tightly closed when not in use. Avoid contact with skin and eyes. Avoid breathing vapors.
- Spill Cleanup: In case of a spill, absorb the material with a liquid-absorbent material (e.g., vermiculite, sand) and dispose of it properly.
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Visualizations

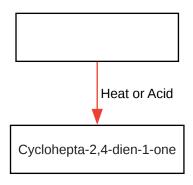




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Caption: General workflow for safely handling Cyclohepta-3,5-dien-1-ol.





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Caption: Isomerization of Cyclohepta-3,5-dien-1-ol.

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References

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- 2. researchgate.net [researchgate.net]
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